

Personal protective equipment for handling BPR1J-097

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Compound of Interest

Compound Name: BPR1J-097

Cat. No.: B15576801

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Essential Safety and Handling Guide for BPR1J-097

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BPR1J-097**. The following guidelines are designed to ensure the safe handling, storage, and disposal of this potent FLT3 inhibitor.

Product Information

BPR1J-097 is a novel and potent small molecule inhibitor of Fms-like tyrosine kinase 3 (FLT3). [1] It is supplied as a solid, typically a powder.

Identifier	Value
Chemical Name	N1-(3-(3-((phenylsulfonyl)amino)phenyl)-1H-pyrazol-5-yl)-4-(4-methylpiperazin-1-yl)benzamide
CAS Number	1327167-19-0[1]
Molecular Formula	C27H28N6O3S[1]
Molecular Weight	516.61 g/mol [1]

Personal Protective Equipment (PPE)

Due to the potent nature of **BPR1J-097** and the absence of comprehensive toxicological data, stringent adherence to PPE protocols is mandatory to minimize exposure risk.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	
Hand Protection	Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
Body Protection	Wear a fully buttoned laboratory coat. Consider a disposable apron for additional protection.
Respiratory Protection	For handling powder outside of a certified chemical fume hood, a NIOSH-approved respirator with a particulate filter is required.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Operational Plan: Step-by-Step Handling

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Prepare the workspace within a certified chemical fume hood.
- **Weighing:** If weighing the solid compound, do so within the fume hood on a tared, disposable weigh boat to minimize contamination.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid slowly to avoid splashing. **BPR1J-097** is soluble in DMSO.
- **Post-Handling:** After handling, thoroughly wipe down the work area with an appropriate deactivating solution (e.g., 10% bleach solution followed by 70% ethanol) and then with

water.

Storage

- Store in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area.
- Protect from moisture.

Disposal Plan

All waste materials contaminated with **BPR1J-097** must be treated as hazardous chemical waste.

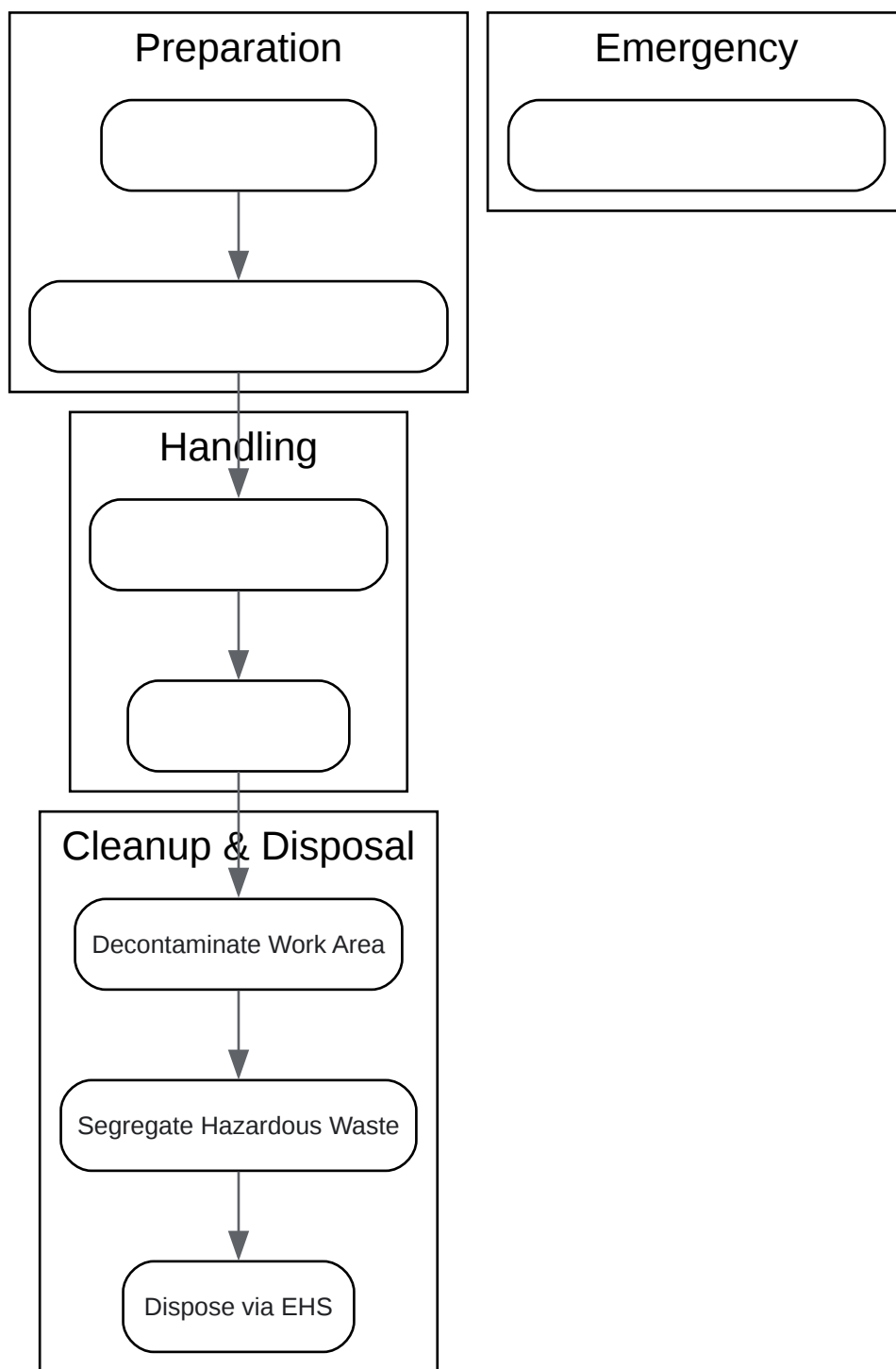
- Solid Waste: Collect all contaminated solid waste (e.g., weigh boats, pipette tips, gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **BPR1J-097** in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal: Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.

Emergency Procedures

Exposure Scenario	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Visual Workflow for Handling BPR1J-097

Safe Handling Workflow for BPR1J-097

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Caption: A flowchart outlining the key steps for the safe handling of **BPR1J-097**.

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References

- 1. medkoo.com [medkoo.com]
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